

Advanced Characterization of Pyrazole-Phenol Derivatives: UV-Vis Absorption & Photophysics

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Compound of Interest

Compound Name: 5-Methoxy-2-(1H-pyrazol-5-yl)phenol

CAS No.: 312310-33-1

Cat. No.: B2605605

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Executive Summary & Application Scope

Pyrazole-phenol derivatives represent a privileged scaffold in organic photonics and medicinal chemistry. Unlike simple aromatic hydrocarbons, these molecules exhibit Excited-State Intramolecular Proton Transfer (ESIPT), a phenomenon where a proton transfers from the phenolic hydroxyl group to the pyrazole nitrogen upon photoexcitation.

This guide compares these derivatives against standard fluorophores, detailing their unique large Stokes shifts, solvatochromic behavior, and specific absorption bands (

and

). These properties make them superior candidates for "turn-on" fluorescent probes, ratiometric sensors, and solid-state emitters where self-quenching must be minimized.

Mechanistic Principles of Absorption Electronic Transitions

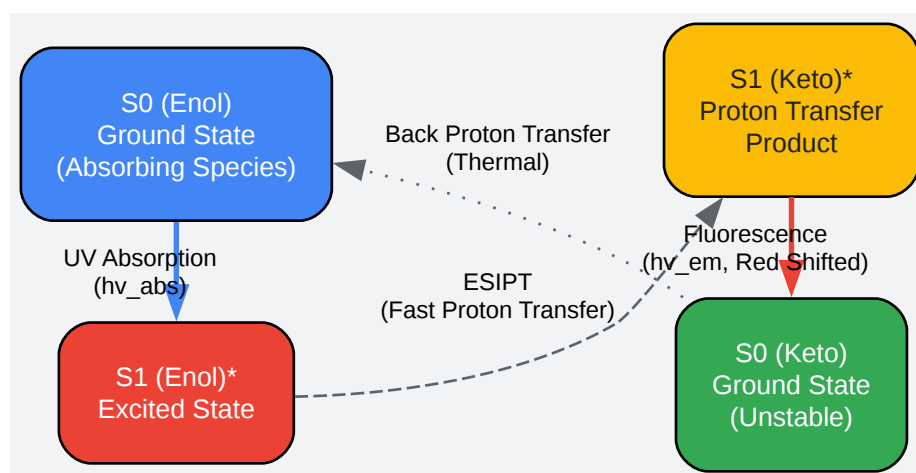
The UV-Vis absorption spectrum of pyrazole-phenol derivatives is dominated by two primary transitions:

- High Energy Band (240–280 nm): Attributed to local excitation (LE) of the aromatic rings ().
- Low Energy Band (300–360 nm): The characteristic absorption band involving Intramolecular Charge Transfer (ICT) between the electron-rich phenol and the electron-deficient pyrazole moiety. This band is highly sensitive to substituents and solvent polarity.

The ESIPT Mechanism

The defining feature of ortho-hydroxyphenyl-pyrazoles is the intramolecular hydrogen bond (). Upon UV absorption (), the acidity of the phenol and the basicity of the pyrazole nitrogen increase significantly, driving a rapid proton transfer.

DOT Diagram 1: ESIPT Photophysical Cycle This diagram illustrates the four-level photocycle (Enol vs. Keto forms) responsible for the large Stokes shift.



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Caption: The four-level ESIPT photocycle. Absorption occurs in the Enol form, while emission occurs from the Keto form, resulting in a large Stokes shift.

Comparative Analysis

Performance vs. Alternative Fluorophores

Researchers often choose pyrazole-phenols over Coumarins or HBT (2-(2-Hydroxyphenyl)benzothiazole) for specific stability and synthetic reasons.

Feature	Pyrazole-Phenol Derivatives	Benzothiazoles (HBT/HBI)	Coumarins
Primary Absorption ()	320 – 360 nm	330 – 350 nm	300 – 450 nm (highly tunable)
Stokes Shift	Large (>100 nm) due to ESIPT	Large (>150 nm) due to ESIPT	Small to Moderate (30–60 nm)
Photostability	High (Resistance to photobleaching)	Moderate	Moderate to Low
Solubility	Moderate (requires organic co-solvent)	Low (often planar/aggregated)	Good in polar solvents
pH Sensitivity	High (Phenol ~8-10)	High	Low (unless specifically functionalized)
Solid-State Emission	Strong (ACQ resistant)	Strong	Often quenched (ACQ effect)

Solvatochromic Effects (Representative Data)

The absorption maxima () shift based on solvent polarity and hydrogen-bonding capability. Data below represents a typical 4-(1H-pyrazol-3-yl)phenol derivative.

Solvent	Polarity Index	(Abs) [nm]	Observations
Cyclohexane	0.2	344	Non-polar. Sharp vibronic structure often visible. Stabilizes the intramolecular H-bond.
Acetonitrile	5.8	339	Polar Aprotic. Slight hypsochromic (blue) shift due to dipole stabilization of the ground state.
Methanol	5.1	338	Polar Protic. Intermolecular H-bonds with solvent can disrupt ESIPT, broadening the band.
DMSO	7.2	342	High Polarity. Often used for stock solutions; bathochromic shift relative to MeOH.

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Critical Insight: In protic solvents like Methanol, the intermolecular hydrogen bonding between the solvent and the phenol -OH can compete with the intramolecular bond required for ESIPT. This often results in the appearance of a "normal" Stokes shifted emission band alongside the ESIPT band, or a reduction in the ESIPT quantum yield.

Experimental Protocol: UV-Vis Characterization

Objective: To obtain accurate molar extinction coefficients () and assess solvatochromic shifts without aggregation artifacts.

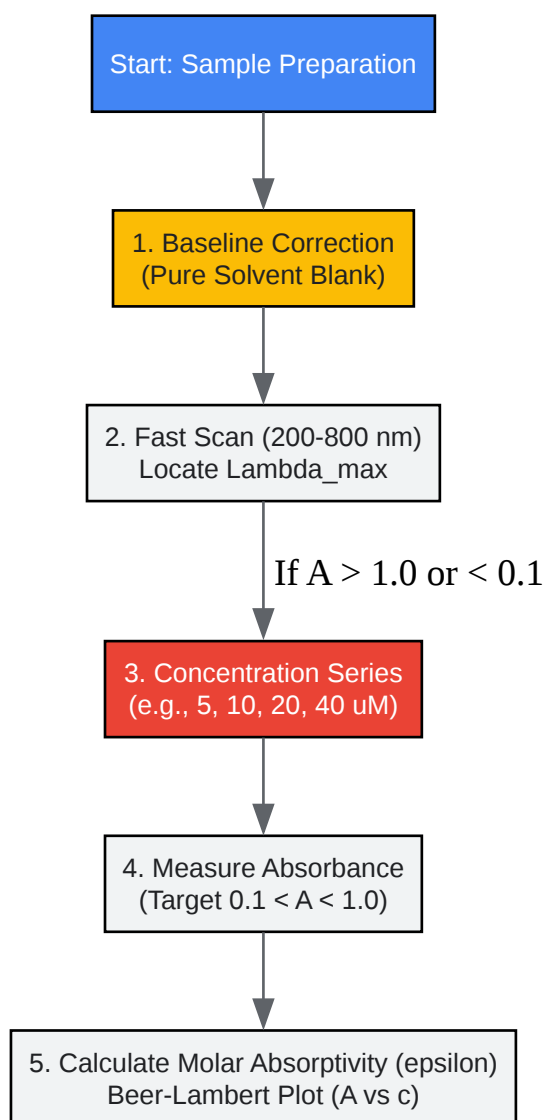
Reagents & Preparation

- Stock Solution: Dissolve the derivative in spectrophotometric grade DMSO or THF to a concentration of 1.0 mM. (Avoid water for stock due to low solubility).
- Working Solutions: Dilute stock into the target solvent (e.g., Ethanol, Toluene, PBS) to reach 10–50

M. Ensure final DMSO content is <1% to minimize solvent effects.

Measurement Workflow (SOP)

DOT Diagram 2: Experimental Workflow for Spectral Acquisition



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Caption: Step-by-step workflow for determining the molar extinction coefficient ().

Protocol Steps

- Baseline Correction: Insert cuvettes containing pure solvent into both reference and sample holders. Run a baseline correction (200–800 nm).
- Sample Scan: Replace sample cuvette with the derivative solution (). Scan at medium speed (approx. 200 nm/min) to resolve vibronic shoulders.

- Linearity Check: Prepare at least 4 concentrations. Plot Absorbance at vs. Concentration.^[1] The value should be >0.99.
 - Note: Deviation from linearity at high concentrations suggests aggregation (common in planar pyrazoles).
- pH Titration (Optional): To observe the phenolate form, add micro-aliquots of 1M NaOH. Expect a significant bathochromic shift (Red shift ~30-50 nm) as the phenol deprotonates.

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